

Technical Guide: FT-IR Analysis of N,N-Diallylaniline Functional Groups

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Compound of Interest

Compound Name: *N,N-Diallylaniline*

CAS No.: 6247-00-3

Cat. No.: B1595336

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Executive Summary & Scope

This technical guide provides a rigorous framework for the structural validation of **N,N-Diallylaniline** (NDA) using Fourier Transform Infrared (FT-IR) spectroscopy. NDA is a critical intermediate in organic synthesis and a functional monomer in polymer chemistry, valued for its dual-allyl functionality which allows for crosslinking and polymerization.

Unlike standard aliphatic amines, NDA presents a complex spectral profile due to the electronic coupling between the nitrogen lone pair, the aromatic ring, and the allylic

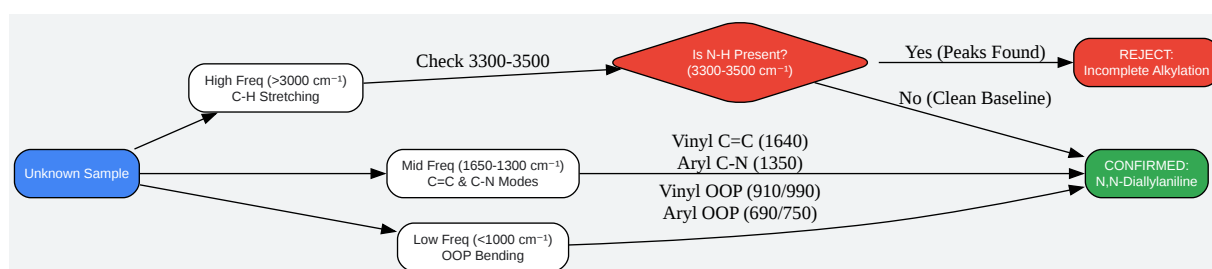
-systems. This guide moves beyond basic peak picking, offering a mechanistic interpretation of vibrational modes to ensure high-confidence identification and purity analysis.

Molecular Architecture & Vibrational Logic

To accurately interpret the IR spectrum of NDA, we must deconstruct its structure into three interacting vibrational domains. Understanding these domains allows us to predict shifts and intensities rather than relying solely on database matching.

- The Aromatic Core (Aniline Derivative): A monosubstituted benzene ring. The nitrogen atom donates electron density into the ring (resonance), increasing the bond order of the bond.
- The Allylic "Arms": Two terminal alkene groups attached to the nitrogen via methylene bridges. These provide characteristic vinyl signals.
- The Tertiary Amine Center: The absence of N-H bonds is the primary indicator of complete alkylation.

Visualization: Structural Confirmation Logic



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Figure 1: Logic flow for the spectral validation of **N,N-Diallylaniline**, prioritizing the exclusion of unreacted amine precursors.

Experimental Protocol

Sample Preparation

NDA is typically a liquid at room temperature (oil).^[1] The preferred method for analysis is Attenuated Total Reflectance (ATR) using a Diamond or ZnSe crystal.

- Step 1 (Background): Collect a 32-scan background spectrum of the clean, dry crystal.

- Step 2 (Deposition): Place 10-20 μL of the neat liquid NDA onto the crystal center. Ensure the liquid covers the "sweet spot" (active area) entirely.
- Step 3 (Contact): If the liquid is viscous, lower the pressure tip just enough to ensure uniform thickness, though neat liquids usually require no pressure.
- Step 4 (Acquisition): Acquire sample spectrum (recommended: 4 cm^{-1} resolution, 32 scans).

Critical Quality Control (Self-Validation)

Before interpreting the NDA peaks, you must validate the system:

- Signal-to-Noise: Ensure the baseline noise at 2000-2200 cm^{-1} is $< 0.5\%$ T.
- Water Vapor: Check for "grass-like" noise in the 3600-3800 cm^{-1} and 1500-1600 cm^{-1} regions. If present, purge the bench and re-acquire.

Detailed Spectral Interpretation

High-Frequency Region (3100 – 2800 cm^{-1})

This region contains the C-H stretching vibrations. In NDA, you will observe a complex overlap of aromatic and aliphatic signals.

- Aromatic C-H Stretch ($> 3000 \text{ cm}^{-1}$): Weak to medium bands typically around 3020–3060 cm^{-1} . These correspond to the protons on the benzene ring.
- Vinylic C-H Stretch (Allyl) ($\sim 3080 \text{ cm}^{-1}$): The terminal protons on the allyl groups often show a distinct shoulder or peak slightly higher than the aromatic C-H.
- Aliphatic C-H Stretch ($< 3000 \text{ cm}^{-1}$): The methylene () bridges connecting the nitrogen to the vinyl groups will appear between 2850–2980 cm^{-1} .
 - Diagnostic Check: If these peaks are excessively strong compared to the aromatic peaks, suspect solvent contamination (e.g., hexanes).

The "Double Bond" Region (1650 – 1450 cm^{-1})

This is the most critical region for confirming the presence of both the allyl group and the aromatic ring.

- Allylic C=C Stretch (1640 – 1645 cm^{-1}): A sharp, medium-intensity band. This is the "vinyl" signature.
 - Note: This peak is distinct from the aromatic ring modes. In polymerization studies, the disappearance of this peak indicates successful crosslinking.
- Aromatic Ring Breathing (1600 & 1500 cm^{-1}): You will see two distinct bands characteristic of the benzene ring. The band at ~1600 cm^{-1} and a stronger band at ~1500 cm^{-1} are standard for aromatic amines.

The C-N Fingerprint (1360 – 1250 cm^{-1})

The

bond in tertiary aromatic amines is shorter and stronger than aliphatic C-N bonds due to resonance interaction with the ring.

- Stretch (~1350 cm^{-1}): Look for a strong, broad band in this region. This confirms the amine is attached to the ring.
- Stretch (~1200-1250 cm^{-1}): The bond between the nitrogen and the allyl groups appears at a lower frequency.

Out-of-Plane (OOP) Bending (< 1000 cm^{-1})

This region provides the definitive "fingerprint" for the substitution patterns.

- Vinyl (Allyl) OOP Bending: Two very strong, characteristic bands at ~990 cm^{-1} and ~910 cm^{-1} . These represent the terminal wagging and twisting. Absence of these peaks rules out the allyl functionality.
- Monosubstituted Benzene OOP: Strong bands at ~750 cm^{-1} and ~690 cm^{-1} . This confirms the aromatic ring is monosubstituted (i.e., the aniline nitrogen is the only substituent on the

ring).

Summary of Diagnostic Bands

Functional Group	Vibration Mode	Frequency (cm ⁻¹)	Intensity	Diagnostic Value
Amine (Impurity)	N-H Stretch	3300 - 3500	Medium/Broad	MUST BE ABSENT for pure NDA.
Vinyl (Allyl)	=C-H Stretch	~3080	Weak	Confirms terminal alkene.
Aromatic Ring	C-H Stretch	3020 - 3060	Weak	Confirms aromaticity.
Vinyl (Allyl)	C=C Stretch	1640 - 1645	Medium	Key for monitoring reactivity.
Aromatic Ring	C=C Ring Breath	~1600, ~1500	Strong	Standard aromatic markers.
Tertiary Amine	C(aryl)-N Stretch	~1350	Strong	Confirms N-Ring attachment.
Vinyl (Allyl)	=CH ₂ OOP Bend	~990 & ~910	Very Strong	Definitive proof of allyl group.
Aromatic Ring	C-H OOP Bend	~750 & ~690	Strong	Confirms monosubstitution

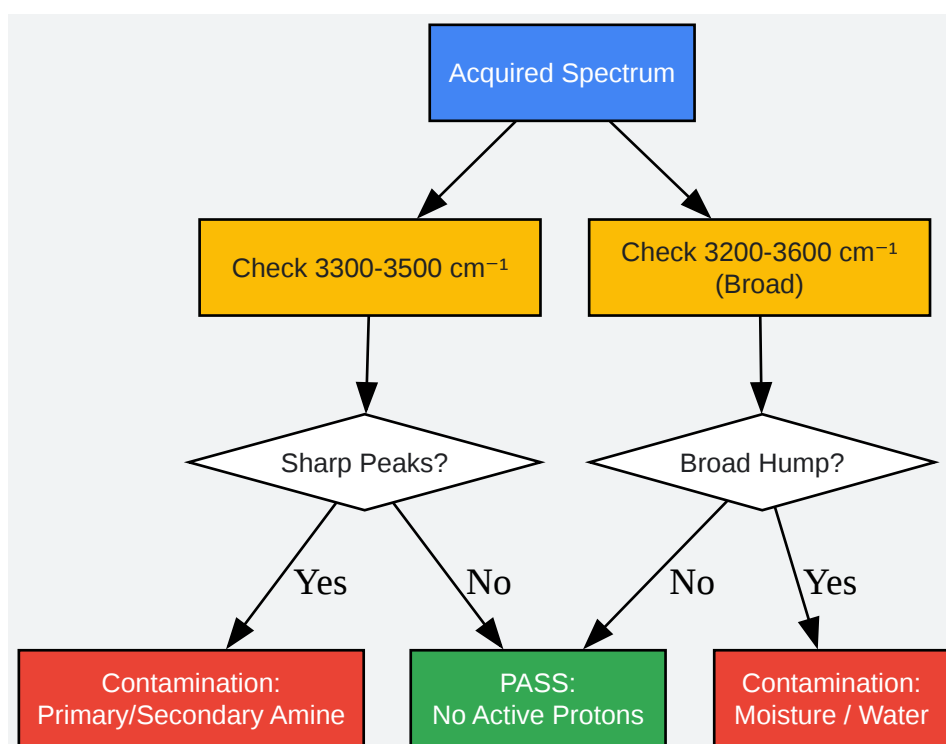
Impurity Profiling & Troubleshooting

In drug development and polymer synthesis, purity is paramount. Use FT-IR to screen for these common process impurities:

- Unreacted Aniline / Mono-allylaniline:

- Indicator: Appearance of N-H stretching bands in the 3300–3500 cm^{-1} region.
- Primary Amine (Aniline): Two bands (symmetric/asymmetric).
- Secondary Amine (Mono-allyl): One single band.
- Allyl Chloride/Bromide (Starting Material):
 - Indicator: While C-Halogen stretches are often below the standard IR cutoff ($< 600 \text{ cm}^{-1}$), look for excess aliphatic C-H intensity and a shift in the vinyl OOP bands if significant contamination exists.
- Water:
 - Indicator: Broad, rounded hump centered at 3400 cm^{-1} . NDA is hydrophobic; water presence indicates poor drying post-synthesis.

Visualization: Impurity Detection Workflow



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Figure 2: Rapid screening workflow for common synthesis impurities.

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